

# An In-depth Technical Guide to N-(3,5-Dimethyladamantan-1-yl)acetamide

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## Compound of Interest

Compound Name: *N*-(3,5-Dimethyladamantan-1-yl)acetamide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **N-(3,5-Dimethyladamantan-1-yl)acetamide**, a key intermediate in pharmaceutical synthesis. The document details its chemical and physical properties, experimental protocols for its synthesis, and its role in the production of Memantine, a crucial drug for treating neurological conditions.

## Core Compound Properties

**N-(3,5-Dimethyladamantan-1-yl)acetamide**, also known as N-Acetylmemantine, is a derivative of adamantane.<sup>[1][2][3][4][5]</sup> Its rigid, three-dimensional structure makes it a valuable building block in medicinal chemistry. The quantitative properties of this compound are summarized in the table below.

Property	Value
Molecular Weight	221.34 g/mol <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C14H23NO <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
CAS Number	19982-07-1 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Appearance	White solid / powder <a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	110-111 °C <a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	348.5 °C at 760 mmHg <a href="#">[1]</a> <a href="#">[4]</a>
Density	1.05 g/cm <sup>3</sup> <a href="#">[1]</a> <a href="#">[4]</a>
Flash Point	210 °C <a href="#">[1]</a> <a href="#">[4]</a>
Solubility	Chloroform (Sparingly), Ethyl Acetate (Slightly) <a href="#">[1]</a>

## Synthesis and Experimental Protocols

**N-(3,5-Dimethyladamantan-1-yl)acetamide** is primarily synthesized as a precursor to Memantine. [\[2\]](#)[\[3\]](#)[\[8\]](#) The following protocols describe established methods for its preparation.

This protocol details the synthesis from 1,3-Dimethyladamantane using a Ritter-type reaction, where a nitrile reacts with a carbocation in the presence of a strong acid.

### Experimental Procedure:

- Slowly add 1,3-dimethyladamantane to nitric acid at a controlled temperature of 20–25 °C over 20 minutes. [\[9\]](#)
- Stir the mixture for 1 hour at this temperature. [\[9\]](#)
- Add acetonitrile to the mixture in the presence of sulfuric acid. [\[9\]](#)
- Heat the reaction mixture to facilitate the Ritter reaction, forming the **N-(3,5-Dimethyladamantan-1-yl)acetamide**.

- Upon completion, cool the reaction solution and neutralize it.
- Extract the product using an organic solvent such as dichloromethane.[\[10\]](#)
- Purify the crude product by recrystallization or silica gel column chromatography to yield the final product.[\[10\]](#)

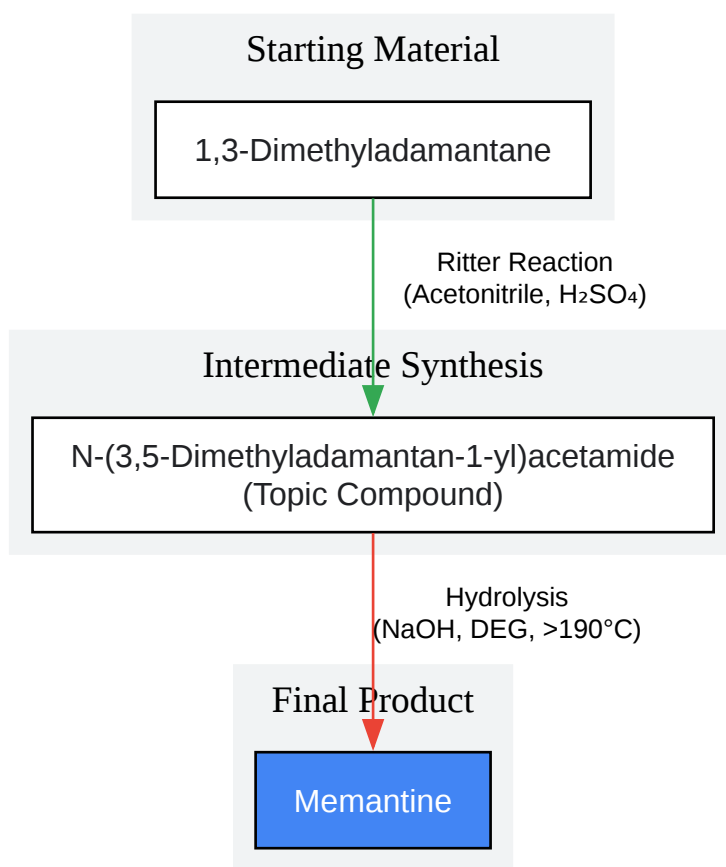
This method involves the reaction of a halogenated adamantane derivative with acetamide.

Experimental Procedure:

- Add 1-Bromo-3,5-dimethyladamantane (60.0 g) to a reaction vessel.[\[11\]](#)
- Add acetamide (72.85 g to 145.72 g) to the vessel at 25-30 °C.[\[11\]](#)
- Heat the stirred reaction mixture to 130-140 °C and maintain this temperature for 3-5 hours.[\[11\]](#)
- Cool the mixture to 80-85 °C and add toluene (300 mL).[\[11\]](#)
- Stir the mixture for 1 hour at 25-30 °C.[\[11\]](#)
- Add water (600 mL) and stir for an additional hour.[\[11\]](#)
- Allow the layers to settle for 30 minutes, then separate the organic and aqueous layers to isolate the product.[\[11\]](#)

## Application in Drug Development: The Synthesis of Memantine

**N-(3,5-Dimethyladamantan-1-yl)acetamide** is a critical intermediate in the synthesis of Memantine, an antagonist of the NMDA receptor used in the management of Alzheimer's disease. The following workflow and protocol describe the hydrolysis of the acetamide to yield Memantine.



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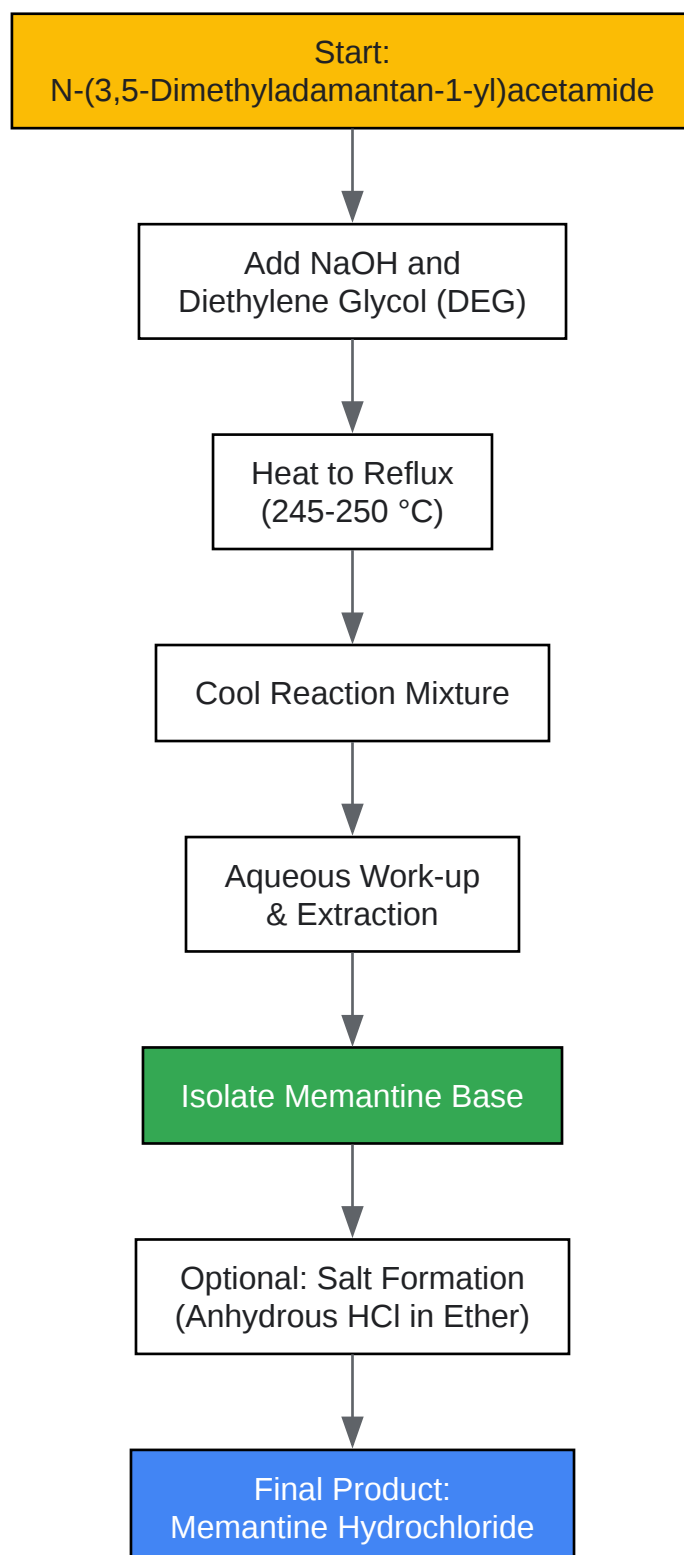
Caption: Synthetic pathway from 1,3-Dimethyladamantane to Memantine.

This step is often challenging and requires harsh reaction conditions to cleave the stable amide bond.

Experimental Procedure:

- Treat **N-(3,5-Dimethyladamantan-1-yl)acetamide** with a strong base, such as sodium hydroxide (NaOH).<sup>[9][12]</sup>
- Use a high-boiling point solvent, typically diethylene glycol (DEG).<sup>[9][12]</sup>
- Heat the mixture to reflux at temperatures between 245–250 °C.<sup>[9]</sup> Insufficient temperature or reaction time may lead to incomplete hydrolysis.<sup>[12]</sup>
- After hydrolysis is complete, cool the reaction mixture.

- Perform a work-up procedure, which may involve extraction and purification steps.
- To obtain the hydrochloride salt, treat the resulting Memantine base with anhydrous HCl in a suitable solvent like ether to produce Memantine Hydrochloride.[9]



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Caption: Experimental workflow for the hydrolysis of the title compound.

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